

Investigating the Kinome Selectivity of Enozertinib: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Enozertinib*
CAS No.: 2489185-38-6
Cat. No.: B15623361

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Introduction

Enozertinib (formerly ORIC-114) is a potent, orally bioavailable, and irreversible inhibitor of the epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2), with notable activity against exon 20 insertion mutations.^{[1][2][3]} These mutations are known drivers of oncogenesis in various cancers, including non-small cell lung cancer (NSCLC).^{[1][2]} A key characteristic of **Enozertinib** highlighted in preclinical studies is its "exquisite" and "unparalleled" kinome selectivity, which suggests a lower risk of off-target effects and a potentially favorable safety profile.^{[1][2]} This technical guide provides a comprehensive overview of the methodologies used to investigate the kinome selectivity of **Enozertinib**, its mechanism of action, and the signaling pathways it targets.

Mechanism of Action

Enozertinib is a covalent inhibitor that selectively and irreversibly binds to the kinase domain of EGFR and HER2.^{[2][3]} This covalent modification prevents the binding of ATP, thereby inhibiting the autophosphorylation and activation of these receptors. The subsequent

downstream signaling cascades, which are crucial for cell proliferation, survival, and differentiation, are consequently blocked.^{[1][2]}

Data Presentation: Kinome Selectivity Profile

The kinome selectivity of **Enozertinib** is a critical attribute that distinguishes it from other EGFR/HER2 inhibitors. This selectivity is typically determined by screening the compound against a large panel of kinases. The following table is a representative template of how such data is presented. The specific quantitative data for **Enozertinib** can be found in the primary research publication: "**Enozertinib** is a Selective, Brain-penetrant EGFR inhibitor for Treating Non-small Cell Lung Cancers with EGFR Exon 20 and Atypical Mutations" in Cancer Research.

Kinase Target	IC50 (nM) or % Inhibition @ [Concentration]
EGFR (Wild Type)	Data from primary research
EGFR (Exon 20 Insertions)	Data from primary research
HER2 (Wild Type)	Data from primary research
HER2 (Exon 20 Insertions)	Data from primary research
Other Kinases (e.g., ABL, SRC, VEGFR2)	Data from primary research
...	...

Experimental Protocols

The following are detailed methodologies for the key experiments typically cited in the investigation of a kinase inhibitor's selectivity and potency.

Biochemical Kinase Inhibition Assay (Kinome Scan)

Objective: To determine the half-maximal inhibitory concentration (IC50) of **Enozertinib** against a broad panel of purified kinases.

Methodology:

- Reagents: Purified recombinant kinases, corresponding peptide or protein substrates, ATP, and kinase reaction buffer (e.g., 20 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).
- Procedure:
 - A solution of **Enozertinib** is serially diluted in DMSO.
 - The kinase, substrate, and **Enozertinib** are pre-incubated in a 384-well plate.
 - The kinase reaction is initiated by the addition of ATP (e.g., ¹³³P-ATP for radiometric detection).
 - The reaction is allowed to proceed for a defined period at a controlled temperature (e.g., 30°C).
 - The reaction is stopped, and the amount of phosphorylated substrate is quantified.
- Detection: The method of detection can vary, including radiometric assays (measuring incorporation of ¹³³P), fluorescence-based assays (e.g., FRET), or luminescence-based assays (e.g., ADP-Glo).
- Data Analysis: The percentage of kinase activity inhibition is calculated relative to a DMSO control. IC₅₀ values are determined by fitting the dose-response data to a sigmoidal curve using appropriate software (e.g., GraphPad Prism).

Cellular EGFR/HER2 Phosphorylation Assay

Objective: To assess the ability of **Enozertinib** to inhibit the phosphorylation of EGFR and HER2 in a cellular context.

Methodology:

- Cell Lines: Cancer cell lines with known EGFR or HER2 mutations (e.g., NSCLC cell lines with exon 20 insertions).
- Procedure:

- Cells are seeded in multi-well plates and allowed to adhere.
- Cells are serum-starved to reduce basal receptor phosphorylation.
- Cells are pre-treated with various concentrations of **Enozertinib** for a specified time (e.g., 2 hours).
- Receptor phosphorylation is stimulated by adding a ligand (e.g., EGF for EGFR).
- Cells are lysed, and protein concentration is determined.
- Detection:
 - Western Blotting: Equal amounts of protein lysate are separated by SDS-PAGE, transferred to a membrane, and probed with antibodies specific for phosphorylated EGFR (pEGFR) or HER2 (pHER2) and total EGFR/HER2.
 - ELISA: A sandwich ELISA can be used to quantify the levels of pEGFR or pHER2 in the cell lysates.
- Data Analysis: The intensity of the phosphorylation signal is normalized to the total protein signal. The percentage of inhibition is calculated relative to the ligand-stimulated control without the inhibitor.

Cell Viability Assay

Objective: To determine the effect of **Enozertinib** on the proliferation and viability of cancer cells.

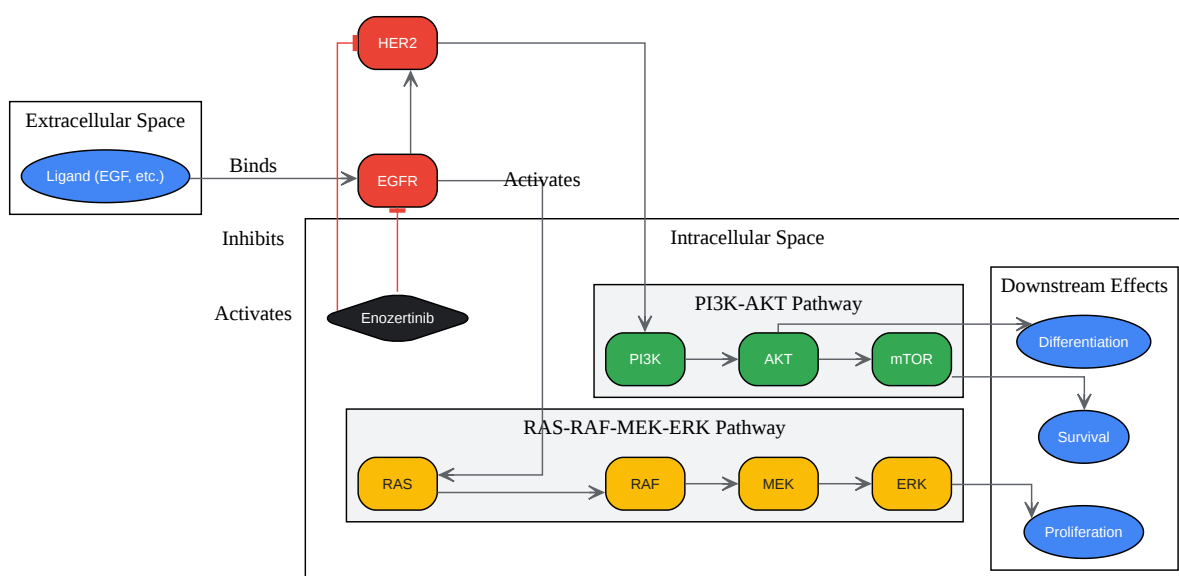
Methodology:

- Cell Lines: A panel of cancer cell lines with varying EGFR/HER2 mutation statuses.
- Procedure:
 - Cells are seeded in 96-well plates.
 - After 24 hours, cells are treated with a range of **Enozertinib** concentrations.

- Cells are incubated for a prolonged period (e.g., 72 hours).
- Detection: Cell viability is assessed using a metabolic assay such as:
 - MTT Assay: Measures the reduction of a tetrazolium salt by metabolically active cells.
 - CellTiter-Glo® Luminescent Cell Viability Assay: Measures ATP levels as an indicator of viable cells.
- Data Analysis: The signal from treated cells is normalized to that of DMSO-treated control cells. The concentration of **Enozertinib** that causes 50% inhibition of cell growth (GI50) is calculated.

Mandatory Visualizations

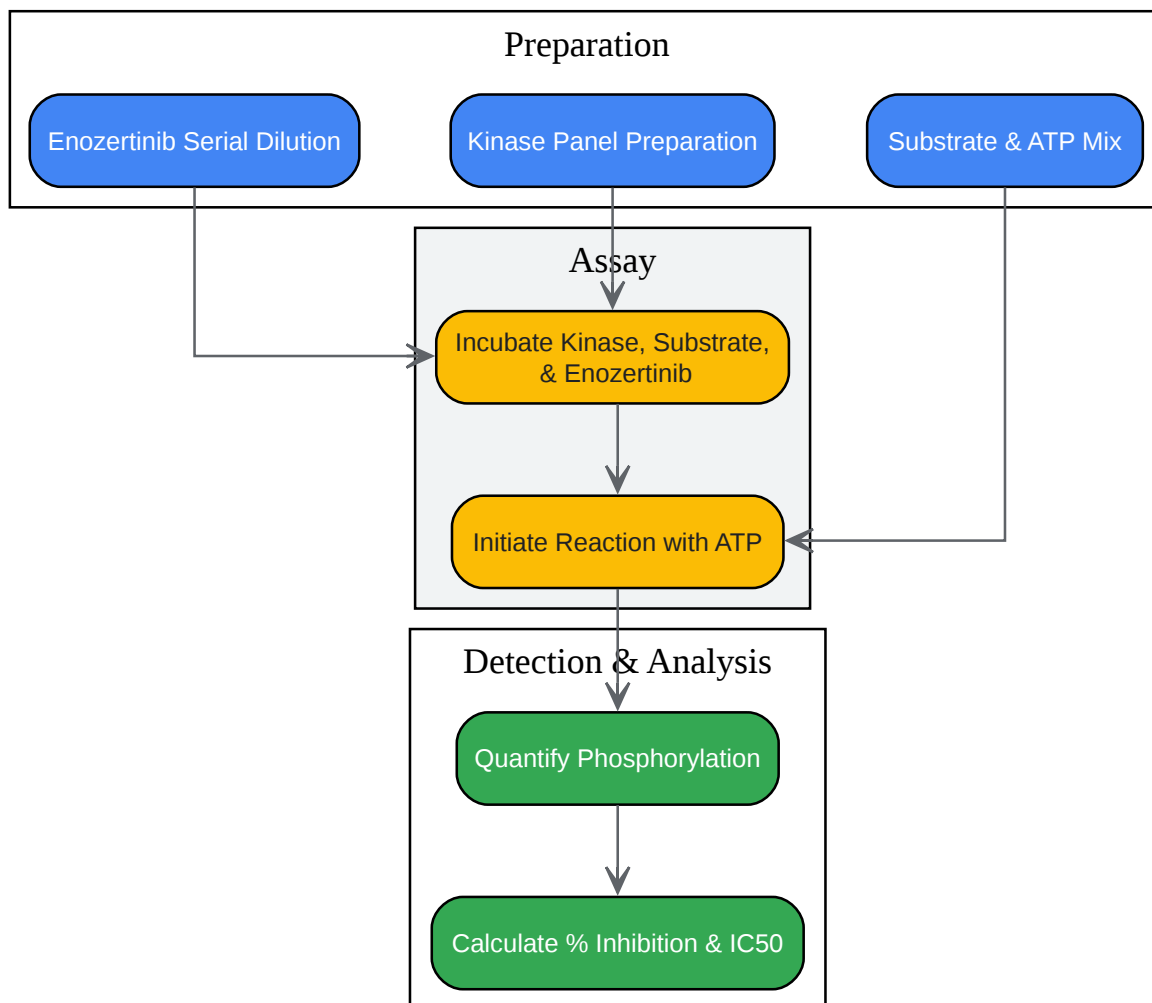
EGFR/HER2 Signaling Pathway



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Caption: EGFR/HER2 signaling pathway and **Enozertinib**'s point of inhibition.

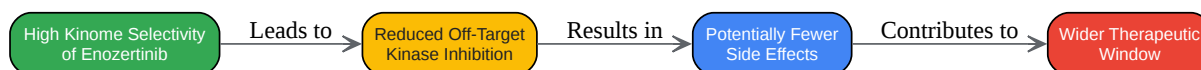
Experimental Workflow: Kinome Scan Assay



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Caption: Workflow for a typical kinome scan experiment.

Logical Relationship: Enozeritinib's Selectivity and Therapeutic Window



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Caption: The relationship between kinome selectivity and therapeutic window.

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References

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